

Application Notes and Protocols for the Preparation of Amikacin Hydrate Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amikacin hydrate

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These application notes provide detailed protocols for the preparation, storage, and handling of **Amikacin hydrate** stock solutions for various laboratory applications, including antimicrobial susceptibility testing and cell culture.

Introduction

Amikacin is a semi-synthetic aminoglycoside antibiotic derived from kanamycin A.[1][2][3] It is effective against a broad spectrum of bacteria, including many multi-drug resistant strains.[3] Amikacin functions by binding to the bacterial 30S ribosomal subunit, which interferes with mRNA binding and leads to misreading of the genetic code, ultimately inhibiting protein synthesis.[1][2][4] Proper preparation of **Amikacin hydrate** stock solutions is crucial for accurate and reproducible experimental results.

Physicochemical Data

Quantitative data for **Amikacin hydrate** is summarized in the table below. Note that the molecular weight of **Amikacin hydrate** includes a variable number of water molecules (xH_2O) and it is recommended to use the batch-specific molecular weight provided on the product vial or Certificate of Analysis for precise molarity calculations.[4]

Property	Value	References
Chemical Name	O-3-amino-3-deoxy- α -D-glucopyranosyl-(1 \rightarrow 4)-O-[6-amino-6-deoxy- α -D-glucopyranosyl-(1 \rightarrow 6)]-N ³ -(4-amino-L-2-hydroxybutyryl)-2-deoxy-L-streptamine hydrate	[5]
Molecular Formula	C ₂₂ H ₄₃ N ₅ O ₁₃ · xH ₂ O	[1][6]
Molecular Weight (Anhydrous Basis)	585.60 g/mol	[1]
Appearance	White to off-white crystalline powder	[5][7]
Solubility (in Water)	50 mg/mL[5][8][9][10], 100 mg/mL[6]	[5][6][8][9][10]
Storage Temperature (Powder)	2-8°C[5] or -20°C[6]	[5][6]
Storage Temperature (Stock Solution)	-20°C	[6][11]
Stability (Stock Solution at -20°C)	Up to 1 year	[11]
Stability (Stock Solution at 4°C)	Stable for months	[8]

Experimental Protocol: Preparation of a 25 mg/mL Amikacin Hydrate Stock Solution

This protocol describes the preparation of a 25 mg/mL stock solution of **Amikacin hydrate** in sterile water.

Materials:

- **Amikacin hydrate** powder

- Sterile, deionized, or distilled water
- Sterile 50 mL conical tube
- Sterile 0.22 μm syringe filter
- Sterile syringe (10-20 mL)
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

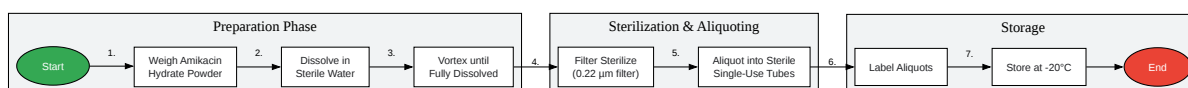
Procedure:

- Calculate the required mass of **Amikacin hydrate**: To prepare 10 mL of a 25 mg/mL stock solution, weigh out 250 mg (0.25 g) of **Amikacin hydrate** powder.
- Dissolution: Aseptically add the weighed **Amikacin hydrate** powder to a sterile 50 mL conical tube. Add 10 mL of sterile water to the tube.
- Mixing: Cap the tube tightly and vortex until the powder is completely dissolved. The solution should be clear and colorless to faint yellow.^{[7][8]}
- Sterilization: Draw the Amikacin solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter to the syringe. Filter-sterilize the solution into a new sterile conical tube or directly into aliquots. It is recommended to pre-wet the filter with a small amount of sterile water before use.^[11]
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This prevents repeated freeze-thaw cycles which can affect the stability of the antibiotic.
- Storage: Label the aliquots clearly with the name of the antibiotic, concentration, and date of preparation. Store the aliquots at -20°C for long-term storage (up to one year).^[11] For short-

term use, stock solutions can be stored at 4°C for several months.[8]

Visualization of the Experimental Workflow

The following diagram illustrates the logical workflow for the preparation of **Amikacin hydrate** stock solutions.



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Caption: Workflow for **Amikacin Hydrate** Stock Solution Preparation.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Preparation of Amikacin Hydrate Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b001105#preparation-of-amikacin-hydrate-stock-solutions-for-lab-use]

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